

# "Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate"

## physical appearance

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### Compound of Interest

Compound Name: Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate

Cat. No.: B578631

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## Technical Guide: Properties of Ethyl Difluoroacetate Derivatives

Disclaimer: Information regarding the specific physical properties and detailed experimental protocols for **Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate** is not readily available in publicly accessible resources. To fulfill the structural and content requirements of this technical guide, the following information is provided for the closely related and well-documented compound, Ethyl difluoroacetate. This information is intended to serve as a representative example for researchers and scientists in the field of drug development and chemical research.

## Physical and Chemical Properties of Ethyl Difluoroacetate

Ethyl difluoroacetate is a versatile chemical reagent, primarily utilized in organic synthesis for the introduction of difluoromethyl groups into molecules, a critical step in the development of many pharmaceuticals and agrochemicals.

### Physical Appearance

Ethyl difluoroacetate is a clear, colorless to light brown liquid. It is noted for having a fruity odor.

## Quantitative Physical and Chemical Data

The key physical and chemical properties of Ethyl difluoroacetate are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C4H6F2O2
Molecular Weight	124.09 g/mol
CAS Number	454-31-9
Purity	≥ 97%
Boiling Point	99.2 °C (lit.)
Density	1.18 g/mL at 25 °C (lit.)
Refractive Index	n <sub>20/D</sub> 1.347 (lit.)
Storage Temperature	Room temperature

## Experimental Protocols: Synthesis of Ethyl Difluoroacetate

The following section details a representative experimental protocol for the synthesis of Ethyl difluoroacetate. This procedure is intended for use by trained professionals in a controlled laboratory setting.

### Materials and Equipment

- N,N-dimethyl acetamide (DMAc)
- Ethanol
- Difluoroacetic acid fluoride
- Reaction flask
- Distillation column (e.g., packed with Dixon packing)

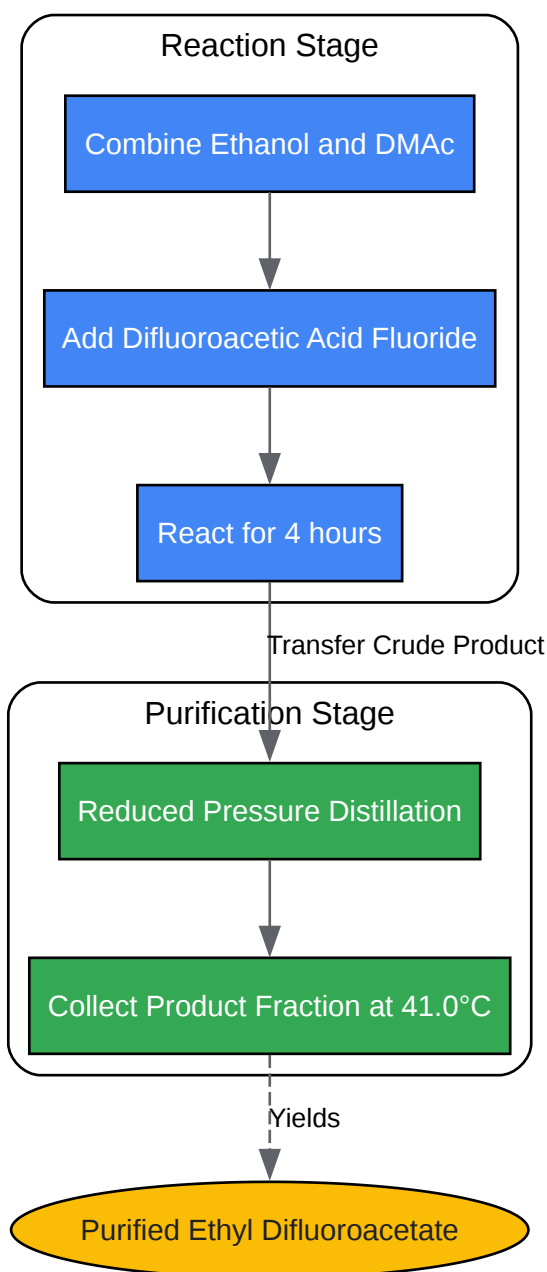
- Heating and stirring apparatus
- Vacuum source
- Standard laboratory glassware and safety equipment

## Synthesis Procedure

- **Reaction Setup:** In a suitable reaction flask, combine 55 g (1.2 mol) of ethanol and 208 g (2.4 mol) of N,N-dimethyl acetamide (DMAc).
- **Addition of Reagent:** To this mixture, add 129 g (1.25 mol) of difluoroacetic acid fluoride. The reaction should be conducted under an inert atmosphere and may require cooling.
- **Reaction Conditions:** Allow the reaction to proceed for 4 hours.
- **Workup and Purification:** The resulting crude mixture is then purified by distillation under reduced pressure (9.0 kPa).
- **Product Isolation:** The fraction collected at a column top temperature of 41.0°C is the purified Ethyl difluoroacetate. This process typically yields a product with a purity of approximately 98.8%.

## Workflow Visualization

The following diagram illustrates the key steps in a typical synthesis and purification workflow for Ethyl difluoroacetate.



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